

Health and safety information for diethylene glycol divinyl ether

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Compound of Interest

Compound Name: Diethylene glycol divinyl ether

Cat. No.: B1630515

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An In-depth Technical Guide to the Health and Safety of **Diethylene Glycol Divinyl Ether**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and should not be used as a substitute for a formal safety data sheet (SDS) or professional safety consultation. Always refer to the specific SDS provided by the manufacturer and follow all applicable safety regulations.

Chemical Identification and Physical Properties

Diethylene glycol divinyl ether (DEGDVE) is an organic compound used as a reactive diluent, cross-linking agent, and chemical intermediate in the formulation of UV-curable coatings, inks, adhesives, and in polymer production.^{[1][2][3]} Its bifunctional nature, containing two vinyl ether groups, allows for rapid polymerization.^[1]

Table 1: Chemical and Physical Properties of **Diethylene Glycol Divinyl Ether**

Property	Value	Source(s)
CAS Number	764-99-8	[4][5]
Molecular Formula	C ₈ H ₁₄ O ₃	[5]
Molecular Weight	158.19 g/mol	
Appearance	Colorless liquid	[4][5]
Odor	Mild, faint ether-like	[5]
Melting Point	-24 °C / -11.2 °F	[5]
Boiling Point	168 °C / 334.4 °F at 760 mmHg	[6]
Flash Point	71 °C / 159.8 °F (closed cup)	
Autoignition Temperature	190 °C / 374 °F	[6]
Density	0.968 g/mL at 25 °C	
Vapor Pressure	25 mmHg at 100 °C	[6]
Water Solubility	14 g/L at 20 °C	
log P (octanol/water)	0.23	[5]

Toxicological Profile

The toxicological properties of **diethylene glycol divinyl ether** have not been exhaustively investigated.[4][6] However, available data from acute toxicity studies provide a baseline for assessing its potential hazards.

Table 2: Acute Toxicity Data for **Diethylene Glycol Divinyl Ether**

Test	Species	Route	Result	Source(s)
LD ₅₀	Rat	Oral	3730 mg/kg	[4][6]
LD ₅₀	Rat	Dermal	> 2000 mg/kg	[5][6]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.
[5]

Ecotoxicological Information

DEGDVE's impact on aquatic life has been evaluated to understand its environmental footprint.

Table 3: Ecotoxicity Data for **Diethylene Glycol Divinyl Ether**

Test	Species	Duration	Result	Source(s)
LC ₅₀	Freshwater Fish (Danio rerio)	96 h	450 - 970 mg/L	[5][7]
EC ₅₀	Aquatic Invertebrates (Daphnia magna)	48 h	> 100 mg/L	[5][7]
EC ₅₀	Algae (Pseudokirchneri ella subcapitata)	72 h	313 mg/L	[7]
EC ₂₀	Activated Sludge	30 min	> 100 mg/L	[7]

This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[4]

Hazard Identification and Classification

Based on the Globally Harmonized System (GHS), DEGDVE is classified with the following hazards:

Table 4: GHS Hazard Classification

Hazard Class	Hazard Statement	Signal Word
Flammable Liquids	H227: Combustible liquid	Warning
Acute Toxicity, Oral	H303: May be harmful if swallowed	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Warning

Source:[4]

Experimental Protocols

Detailed protocols for the specific toxicological studies cited are not publicly available. However, a standard methodology, such as the OECD Guideline for the Testing of Chemicals, No. 420 (Acute Oral Toxicity - Fixed Dose Procedure), is typically followed.

Methodology: OECD 420 - Acute Oral Toxicity

- Principle: The test identifies a dose causing evident toxicity but not mortality to determine a fixed dose level.
- Animals: Healthy, young adult rats of a standard laboratory strain are used. They are fasted prior to dosing.
- Dose Administration: The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- Procedure:
 - A sighting study is performed to determine the appropriate starting dose. A single animal is dosed at a specific level (e.g., 300 mg/kg).
 - If the animal survives, four additional animals are dosed at the same level.

- If the animal in the sighting study dies, the next lower fixed dose level is chosen for the main study.
- Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity), and body weight changes for at least 14 days.
- Pathology: A gross necropsy is performed on all animals at the end of the observation period.
- Data Analysis: The results are used to classify the substance according to its acute oral toxicity. The LD₅₀ is determined based on the dose at which mortality is observed.



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Workflow for an acute oral toxicity study (e.g., OECD 420).

Signaling Pathways

Information regarding the specific signaling pathways involved in the toxicology of **diethylene glycol divinyl ether** is not extensively documented in publicly available literature. The observed irritation effects are likely due to direct chemical interactions with cellular membranes and proteins in the skin and eyes, leading to localized inflammatory responses. Systemic toxicity, if it occurs, would likely involve metabolic pathways, but detailed mechanistic studies are required to elucidate these processes.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure safety.

7.1 Handling

- Work in a well-ventilated area to avoid inhalation of vapor or mist.[4][7]
- Keep away from heat, sparks, open flames, and other sources of ignition.[4][6]
- Take measures to prevent the buildup of electrostatic charge.[4]
- Avoid contact with skin and eyes.[7]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[5]

7.2 Storage

- Store in a cool, dry, and well-ventilated place.[4][5]
- Keep containers tightly closed.[4][5]
- The material is light-sensitive and should be stored accordingly.[4]
- Store away from incompatible materials, such as strong oxidizing agents.[4][6]

Exposure Controls and Personal Protective Equipment (PPE)

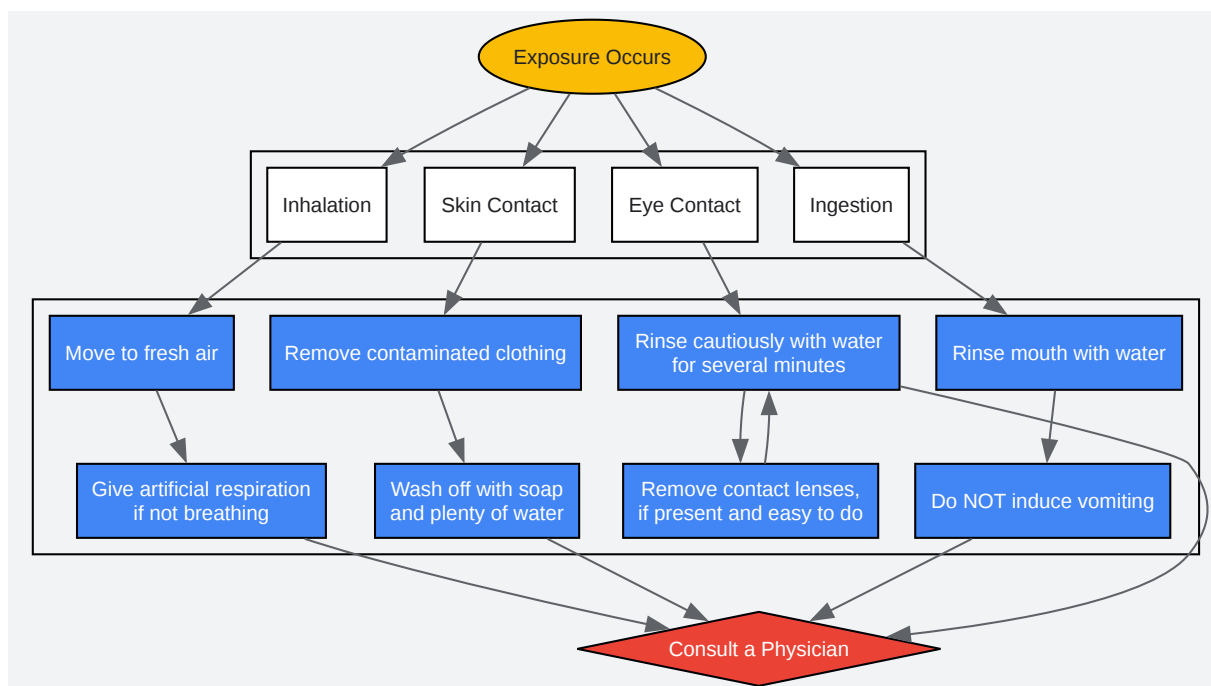
Engineering controls and appropriate PPE are essential to minimize exposure.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.[6] Handle in accordance with good industrial hygiene and safety practices.[4]
- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles.[4]
- Skin Protection: Handle with chemical-resistant gloves that satisfy EN 374 specifications.[4] [7] Wear impervious clothing to prevent skin contact.[4]
- Respiratory Protection: If a risk assessment indicates that air-purifying respirators are necessary, use a full-face respirator with appropriate multi-purpose combination (US) or type

ABEK (EN 14387) respirator cartridges.[4] For sole protection, a full-face supplied-air respirator should be used.[4]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.



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First aid decision-making flowchart for exposure incidents.

- Inhalation: Move the person into fresh air.[4] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][5]
- Skin Contact: Wash the affected area with soap and plenty of water.[4] Consult a physician if irritation persists.[4]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[5] Remove contact lenses if it is safe to do so.[4] Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Seek immediate medical attention.[4][5]

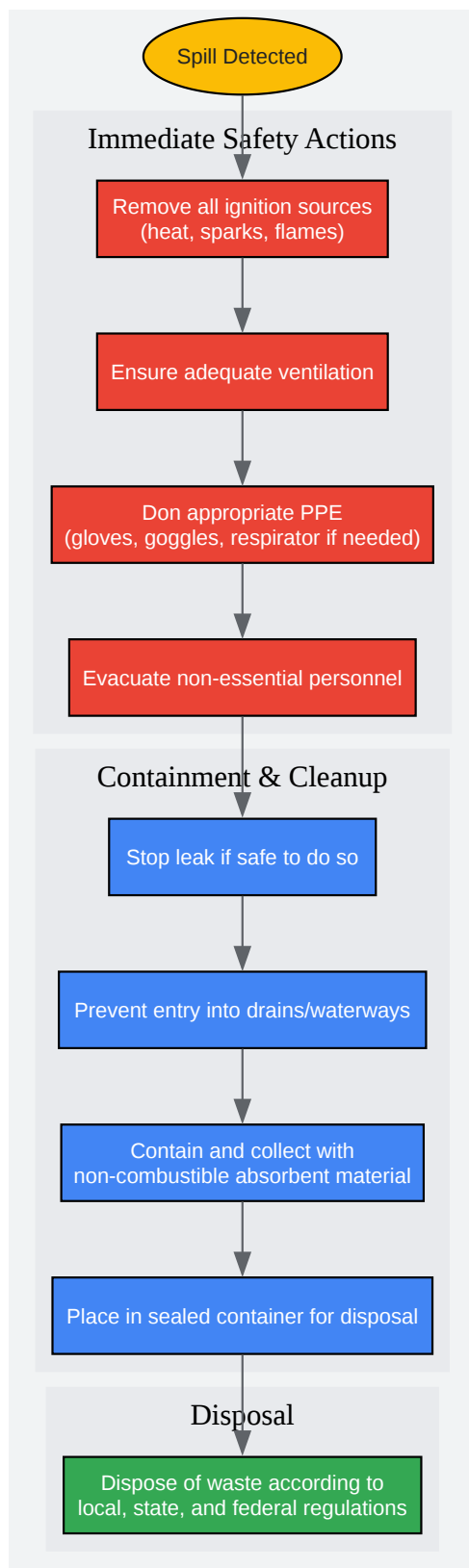
Fire Fighting and Accidental Release Measures

10.1 Fire Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][5] Water mist can be used to cool unopened containers.[5]
- Specific Hazards: The substance is a combustible liquid.[4] Vapors may accumulate in low-lying areas and form explosive concentrations.[4] Containers are at risk of exploding when heated.[5] Hazardous decomposition products include carbon oxides.[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

10.2 Accidental Release Measures

- Personal Precautions: Use appropriate personal protective equipment (PPE).[4] Avoid breathing vapors, mist, or gas.[4] Remove all sources of ignition.[4]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[4]
- Containment and Cleanup: Contain the spillage.[4] Collect the material using an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable, closed container for disposal according to local regulations.[4]



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Logical workflow for responding to an accidental spill.

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: The substance is stable under recommended storage conditions.[4][5][6]
- Possibility of Hazardous Reactions: Hazardous polymerization does not occur.[6]
- Conditions to Avoid: Heat, flames, and sparks are to be avoided.[4][6]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4][6]
- Hazardous Decomposition Products: Under fire conditions, carbon oxides may be formed.[4]

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